

Personal protective equipment for handling c-Fms-IN-2

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Compound of Interest

Compound Name: c-Fms-IN-2

Cat. No.: B1663426

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Essential Safety and Handling Guide for c-Fms-IN-2

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling potent compounds like the c-Fms kinase inhibitor, **c-Fms-IN-2**.^{[1][2]} Adherence to strict safety protocols minimizes exposure risk and ensures the integrity of experimental outcomes. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for **c-Fms-IN-2**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **c-Fms-IN-2** is provided below.

Property	Value
Molecular Formula	C ₁₉ H ₂₁ N ₃ O ₃
Molecular Weight	339.39 g/mol ^[1]
CAS Number	791587-67-2 ^[1]
Appearance	Powder ^[1]
Storage (Powder)	-20°C for 3 years ^[1]
Storage (In Solvent)	-80°C for 1 year ^[1]
Solubility	DMSO: 90 mg/mL (265.18 mM) ^[1]

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **c-Fms-IN-2** is not readily available, its classification as a potent kinase inhibitor necessitates handling it as a potentially hazardous compound.^{[3][4][5]} The following PPE is mandatory to prevent dermal, ocular, and respiratory exposure.

PPE Component	Specification	Rationale
Hand Protection	Chemically resistant nitrile gloves, double-gloved. ^{[3][6]}	Provides a robust barrier against skin contact and absorption. Double-gloving offers an additional layer of protection. ^[6]
Eye Protection	Safety glasses with side shields or safety goggles. A full face shield is recommended when handling the powder or solutions. ^{[4][6]}	Protects eyes and face from splashes and aerosolized particles. ^[4]
Body Protection	Disposable, low-permeability fabric gown with long sleeves and tight-fitting cuffs. ^{[4][6]}	Protects skin and personal clothing from contamination. ^[6]
Respiratory Protection	A NIOSH-approved N95 respirator or higher is required when handling the compound as a powder or when aerosols may be generated. ^{[3][6]}	Prevents inhalation of the compound, a primary route of exposure. ^[6]

Operational Plan: Step-by-Step Handling Protocol

All procedures involving the solid form of **c-Fms-IN-2** or its concentrated stock solutions must be conducted within a certified chemical fume hood or a Class II Biological Safety Cabinet (BSC) to minimize exposure risk.^{[3][4]}

Workspace Preparation

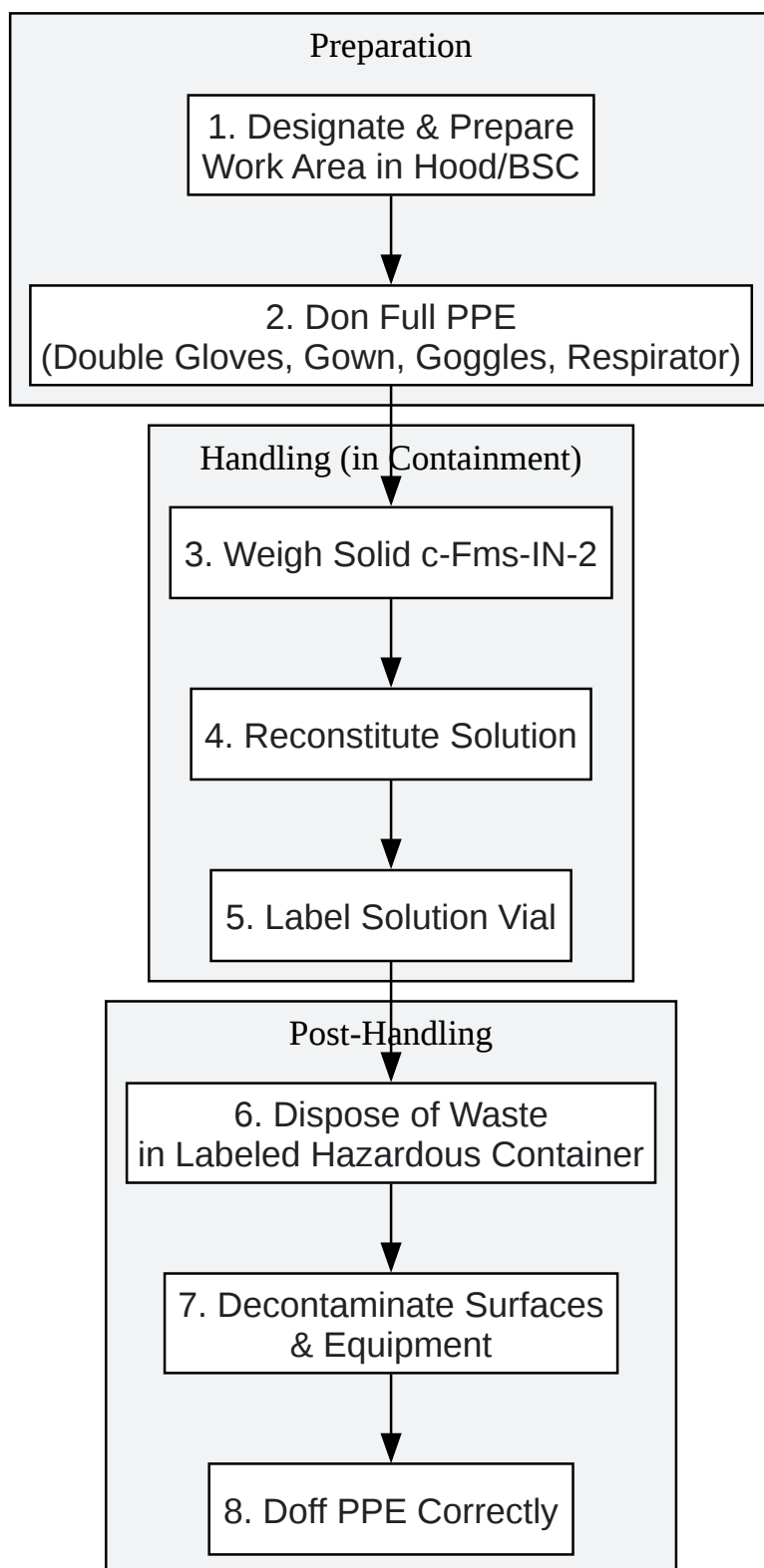
- Containment: Designate a specific area for handling **c-Fms-IN-2** within a chemical fume hood or BSC.
- Surface Protection: Cover the work surface with absorbent, plastic-backed paper to contain any potential spills.[3]
- Assemble Materials: Before starting, ensure all necessary PPE, calibrated weighing equipment, solvents, vials, and a clearly labeled hazardous waste container are within the containment area.

Experimental Protocol: Weighing and Reconstitution

- Don PPE: Before entering the designated handling area, put on all required PPE as specified in the table above.
- Weighing: To minimize the dispersion of powder, carefully weigh the solid **c-Fms-IN-2** on a tared weigh boat or paper inside the fume hood or BSC.[6]
- Reconstitution: When preparing solutions, slowly add the solvent to the solid compound to prevent splashing. Cap the vial securely and vortex until the compound is fully dissolved. Sonication is recommended for dissolving **c-Fms-IN-2** in DMSO.[1]
- Labeling: Clearly label all solutions with the compound name, concentration, solvent, date, and user's initials.[3]

Decontamination and Clean-up

- Surface Decontamination: After each handling session, wipe down all surfaces and equipment within the fume hood or BSC with an appropriate decontamination solution (e.g., 70% ethanol followed by a suitable lab detergent).
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Typically, outer gloves are removed first, followed by the gown, face shield, and finally inner gloves.[3]



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Caption: Workflow for the safe handling of **c-Fms-IN-2**.

Disposal Plan

All materials that come into contact with **c-Fms-IN-2** are considered hazardous waste and must be disposed of according to institutional and local regulations for hazardous chemical waste.[4]
[6]

Waste Type	Disposal Container	Procedure
Solid Hazardous Waste	Designated, sealed, and labeled hazardous waste container (e.g., yellow chemotherapy waste bin).[4]	Includes unused compound, contaminated gloves, gowns, weigh boats, pipette tips, and empty vials.[4][6]
Liquid Hazardous Waste	Labeled, leak-proof hazardous liquid waste container.[6]	Includes unused or expired stock solutions and contaminated solvents. DO NOT pour down the drain.[5]
Sharps Hazardous Waste	Puncture-proof, labeled sharps container for hazardous waste.[4]	Includes needles and syringes used in any in vivo studies.[4]

Disclaimer: The information provided in this document is for Research Use Only (RUO) and is not intended for diagnostic or therapeutic procedures. While this guide is based on best practices for handling potent kinase inhibitors, users should always consult their institution's specific safety guidelines and the most up-to-date Safety Data Sheet if one becomes available.

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